

Aluminum tert-butoxide (CAS 556-91-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Aluminum tert-butoxide

Cat. No.: B045353

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This in-depth technical guide provides a comprehensive overview of **aluminum tert-butoxide** (CAS 556-91-2), a versatile and important reagent in organic synthesis. This document details its physicochemical properties, synthesis, safety and handling, and its applications in key chemical transformations, including detailed experimental protocols and reaction mechanisms.

Physicochemical Properties

Aluminum tert-butoxide is an organoaluminum compound that is highly sensitive to moisture and air.^{[1][2]} While some sources describe it as a colorless to pale yellow liquid, it is more commonly available and described as a white to gray crystalline powder.^[3] This discrepancy may be due to the presence of residual solvents or impurities. It is very soluble in organic solvents such as ether, benzene, toluene, and xylene, but insoluble in water, with which it reacts.^{[1][2][4]}

Table 1: Physicochemical Data for **Aluminum tert-butoxide**

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 556-91-2 | [3] |
| Molecular Formula | C ₁₂ H ₂₇ AlO ₃ | [3] |
| Molecular Weight | 246.32 g/mol | [5] |
| Appearance | White to gray powder to crystal; colorless to pale yellow liquid | [1][3] |
| Melting Point | >200 °C (decomposes) | |
| Boiling Point | 180 °C (sublimes) | |
| Density | 1.025 g/cm ³ | |
| Solubility | Very soluble in ethers, benzene, toluene, xylene; Insoluble in water | [1][4] |
| Sensitivity | Air and moisture sensitive | [1][2] |

Synthesis of Aluminum tert-butoxide

Aluminum tert-butoxide can be synthesized by the reaction of amalgamated aluminum with dry tert-butyl alcohol. The following protocol is adapted from a well-established procedure.

Experimental Protocol: Synthesis of Aluminum tert-butoxide

Materials:

- Aluminum shavings (amalgamated)
- Dry tert-butyl alcohol
- Mercuric chloride (catalyst)
- Dry ether

- Benzene (for dissolution)

Procedure:

- In a round-bottomed flask equipped with a reflux condenser and a calcium chloride tube to protect from moisture, combine amalgamated aluminum shavings and dry tert-butyl alcohol.
- Add a small amount of mercuric chloride as a catalyst and gently heat the mixture to initiate the reaction.
- Once the reaction begins (indicated by the evolution of hydrogen gas), continue to reflux the mixture. The reaction can be vigorous, so careful heating is required.
- After the initial vigorous reaction subsides, continue refluxing for several hours to ensure the reaction goes to completion. During this time, benzene can be added to keep the product in solution.
- After the reflux period, distill off the benzene and any unreacted tert-butyl alcohol. The final traces of solvent can be removed under reduced pressure.
- Dissolve the solid residue in dry ether by refluxing.
- Allow the solution to cool, which should result in the precipitation of **aluminum tert-butoxide**.
- The resulting solid is collected, washed with dry ether, and dried under vacuum to yield the final product.

Workflow Diagram:

Synthesis Workflow of Aluminum tert-butoxide

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Caption: Workflow for the synthesis of **aluminum tert-butoxide**.

Applications in Organic Synthesis

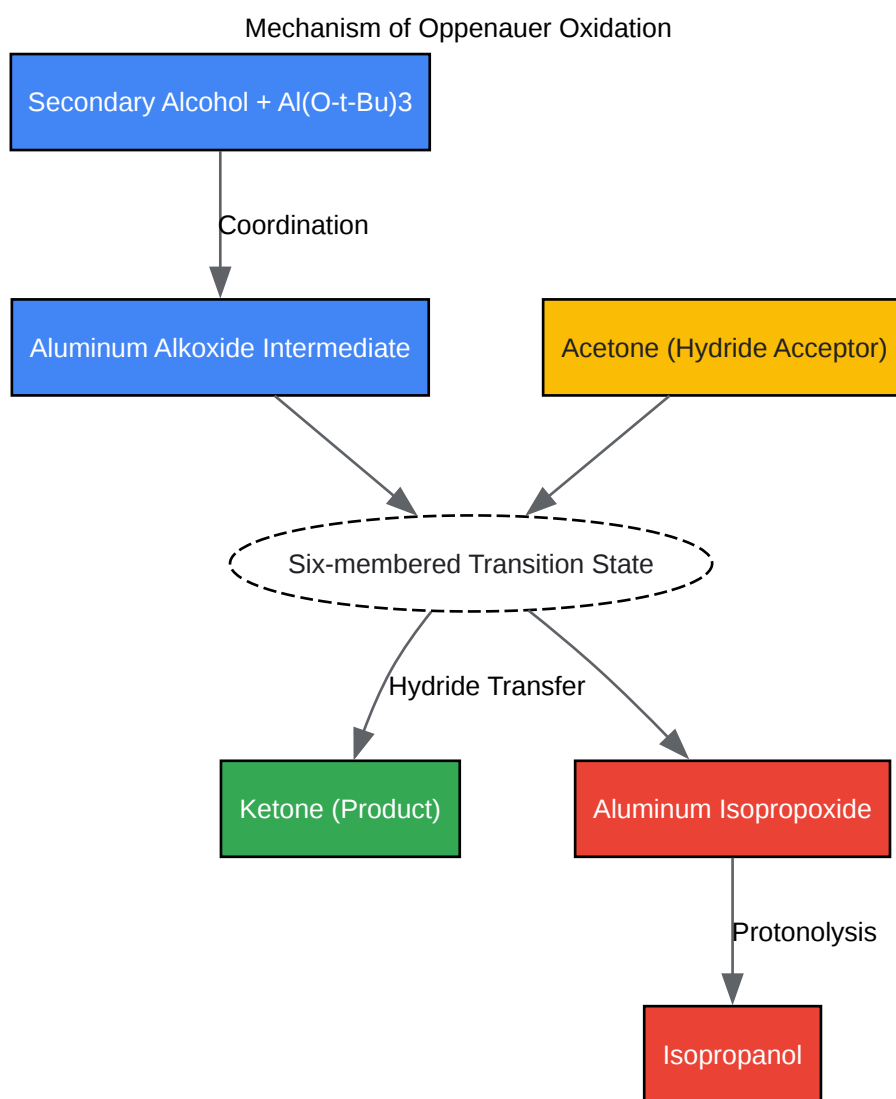
Aluminum tert-butoxide is a valuable reagent, primarily used as a selective catalyst in the Oppenauer oxidation and as a potential reagent in the Meerwein-Ponndorf-Verley (MPV) reduction.

Oppenauer Oxidation

The Oppenauer oxidation is a gentle and selective method for oxidizing secondary alcohols to ketones. This reaction is the reverse of the MPV reduction and uses a ketone (often acetone or cyclohexanone) as a hydride acceptor in the presence of an aluminum alkoxide catalyst, such as **aluminum tert-butoxide**.

Mechanism of Oppenauer Oxidation:

The reaction proceeds through a six-membered transition state. The **aluminum tert-butoxide** acts as a Lewis acid, coordinating to the carbonyl oxygen of the hydride acceptor (e.g., acetone) and the oxygen of the secondary alcohol. This coordination facilitates the transfer of a hydride from the alcohol's alpha-carbon to the carbonyl carbon of the acetone, resulting in the formation of a ketone and isopropanol.



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Caption: Mechanism of the Oppenauer oxidation.

Experimental Protocol: Oppenauer Oxidation of a Secondary Alcohol

Materials:

- Secondary alcohol
- **Aluminum tert-butoxide**

- Acetone (dry)
- Toluene (dry)
- Hydrochloric acid (for work-up)
- Ether

Procedure:

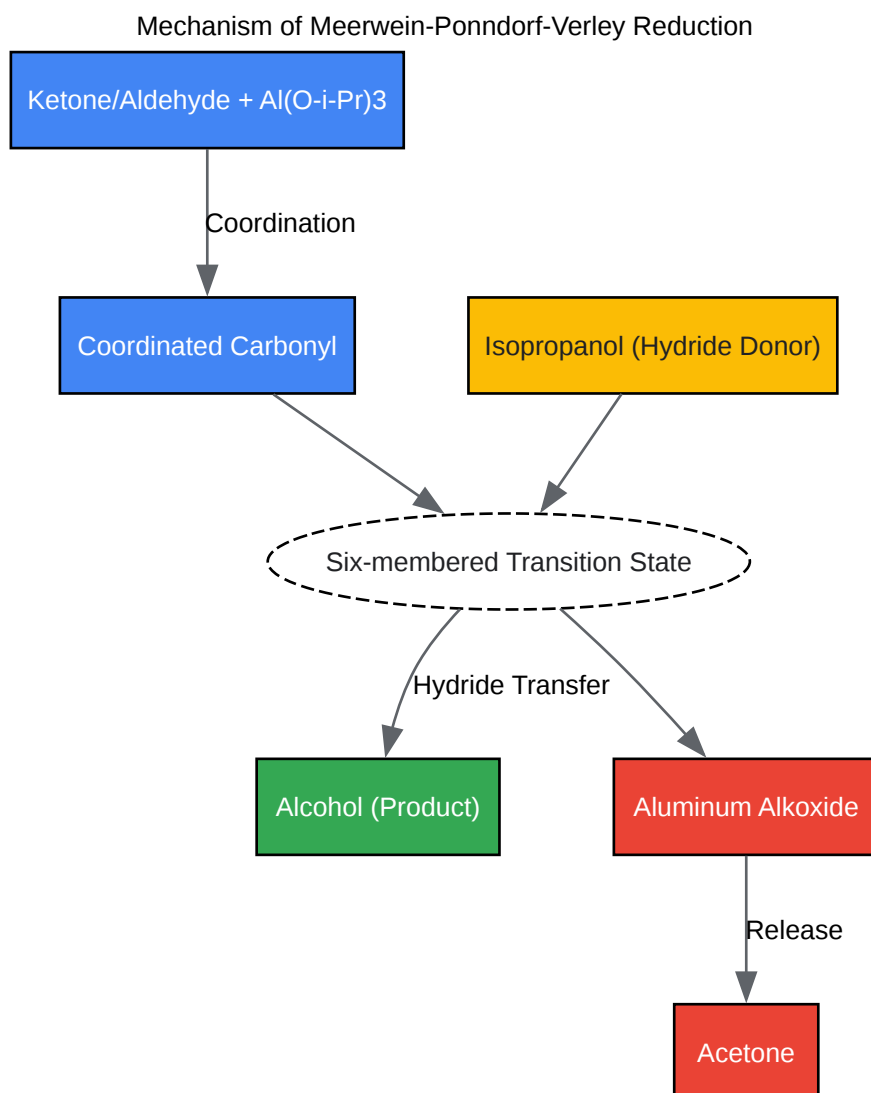
- To a solution of the secondary alcohol in dry toluene, add **aluminum tert-butoxide**.
- Add a large excess of dry acetone to the mixture.
- Heat the reaction mixture to reflux for several hours, monitoring the reaction progress by TLC.
- After the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by slowly adding dilute hydrochloric acid.
- Separate the organic layer, and extract the aqueous layer with ether.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the resulting crude ketone by column chromatography or distillation.

Meerwein-Ponndorf-Verley (MPV) Reduction

The MPV reduction is a highly chemoselective method for the reduction of aldehydes and ketones to their corresponding alcohols. It is the reverse of the Oppenauer oxidation. While aluminum isopropoxide is the most commonly used catalyst for this reaction, other aluminum alkoxides, including **aluminum tert-butoxide**, can also be employed. The reaction uses a sacrificial alcohol, typically isopropanol, as the hydride source.

Mechanism of Meerwein-Ponndorf-Verley Reduction:

Similar to the Oppenauer oxidation, the MPV reduction proceeds through a six-membered cyclic transition state. The aluminum alkoxide coordinates to the carbonyl oxygen of the aldehyde or ketone. A hydride is then transferred from the sacrificial alcohol (e.g., isopropanol) to the carbonyl carbon of the substrate, resulting in the formation of the desired alcohol and a ketone byproduct (e.g., acetone).



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Caption: Mechanism of the Meerwein-Ponndorf-Verley reduction.

Safety and Handling

Aluminum tert-butoxide is a hazardous chemical and must be handled with appropriate safety precautions. It is a flammable solid and is corrosive, causing severe skin burns and eye damage.[1][5]

Table 2: Safety Information for **Aluminum tert-butoxide**

| Hazard Category | GHS Classification | Precautionary Statements |
|-----------------|---------------------------------------|--|
| Flammability | Flammable Solid, Category 1 (H228) | P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. |
| Corrosivity | Skin Corrosion, Category 1B (H314) | P260: Do not breathe dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. |
| Eye Damage | Serious Eye Damage, Category 1 (H318) | P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
- Skin Contact: Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- Ingestion: Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If breathing has ceased apply artificial respiration. Get medical aid immediately.

Handling and Storage:

Aluminum tert-butoxide should be handled in a well-ventilated area, preferably in a fume hood, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. It should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry place away from sources of ignition and moisture.

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